

Technical Support Center: lanthelliformisamine A TFA Storage & Handling[1]

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Compound of Interest

Compound Name: lanthelliformisamine A TFA

CAS No.: 1643593-28-5

Cat. No.: B608035

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Executive Summary: The Stability Triad

lanthelliformisamine A is a brominated tyrosine-derived marine alkaloid, typically supplied as a trifluoroacetate (TFA) salt to enhance solubility and purification yields.[1] While the TFA salt form facilitates handling, it introduces a critical stability paradox: hygroscopicity.

The TFA counterion is avidly hygroscopic.[2] When exposed to atmospheric moisture, the salt forms an acidic micro-environment on the crystal surface. This "wet acid" state catalyzes the hydrolysis of the compound's amide bonds and promotes oxidative debromination.

To preserve the integrity of **lanthelliformisamine A TFA**, you must control three variables (The Stability Triad):

- Moisture: The catalyst for acid-mediated hydrolysis.[1]
- Temperature: The accelerator of entropy and degradation kinetics.
- Light: The initiator of radical debromination in halogenated aromatics.

Troubleshooting & FAQs

Q1: My lyophilized powder has turned into a sticky brown gum. Is it still usable?

Diagnosis: Hygroscopic Deliquescence & Hydrolysis. The transition from a solid powder to a gum indicates the TFA salt has absorbed significant atmospheric moisture. The color change (browning) suggests oxidative degradation or polymerization of the conjugated propenamide system.

- Immediate Action: Analyze a small aliquot via LC-MS. Look for the parent mass () and characteristic hydrolysis fragments.[1]
- Verdict: If purity is <90%, discard. The acidic water layer has likely hydrolyzed the amide linkages.
- Prevention: Never open the primary vial until it has reached room temperature (equilibrated) to prevent condensation.[1] Store in a desiccator within the freezer.

Q2: I see a new peak in my HPLC traces after storing the compound in DMSO at -20°C.

Diagnosis: Freeze-Thaw Degradation or Solvent Interaction. DMSO is hygroscopic. Repeated freeze-thaw cycles introduce condensed water into the DMSO stock, creating a "wet DMSO" solution.[1] At -20°C, DMSO crystallizes, potentially concentrating the solute and acid (TFA) in the remaining liquid phase (eutectic effect), accelerating degradation.[1]

- Solution: Do not store bulk stocks in DMSO at -20°C if they are to be accessed frequently.
- Protocol: Use the "Single-Use Aliquot" method (see Section 3).

Q3: Can I remove the TFA counterion to improve stability?

Answer: Yes, converting to the free base or a hydrochloride (HCl) salt can improve long-term physical stability, though solubility may decrease.[1]

- Risk: The free base may oxidize more rapidly than the salt form if not stored under inert gas.
- Method: Dissolve in organic solvent (e.g., EtOAc), wash with saturated

, dry over

, and re-concentrate.[1] Note: Only perform this if your application requires a non-acidic environment.

Standard Operating Procedures (SOPs)

Protocol A: The "Golden Rule" of Aliquoting

Objective: Minimize freeze-thaw cycles and moisture exposure.

- Equilibration: Allow the original shipping vial to warm to room temperature (20–25°C) inside a desiccator before opening. This prevents water condensation on the cold solid.
- Dissolution: Dissolve the entire quantity in anhydrous DMSO or Ethanol (depending on downstream application) to a high concentration (e.g., 10–50 mM).
- Aliquot: Immediately dispense the solution into single-use, light-protective (amber) microtubes.
 - Volume recommendation: 10–50 µL per tube.[1]
- Inert Gas Overlay: Gently blow a stream of dry Nitrogen () or Argon over the liquid surface in each tube for 5–10 seconds to displace oxygen and moisture.
- Seal & Store: Cap tightly. Wrap the cap junction with Parafilm. Store at -80°C (preferred) or -20°C.

Protocol B: Emergency Re-purification (TFA Removal)

Objective: Rescue a degraded sample or remove cytotoxic TFA for biological assays.[1]

- Dissolve: Take the **lanthelliformisamine A TFA** sample and dissolve in Ethyl Acetate (EtOAc).
- Wash: Extract the organic layer twice with 5% Sodium Bicarbonate () solution.[1] This neutralizes the TFA.[3]

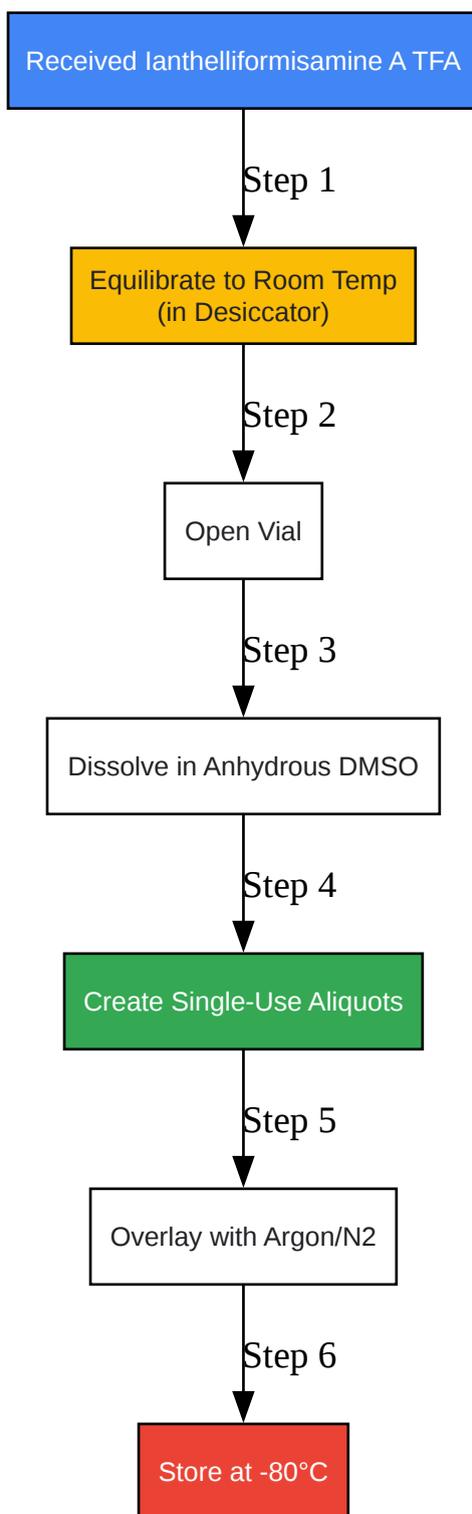
- Dry: Pass the organic layer through a bed of anhydrous Sodium Sulfate ().^[1]
- Evaporate: Remove solvent under reduced pressure (Rotavap) at <40°C.
- Result: You now have the Free Base. Store under Argon at -20°C.

Technical Data & Visualizations

Table 1: Solvent Compatibility & Storage Limits

| Solvent | Storage Temp | Stability Estimate | Risk Factor |
|---------------------|---------------|--------------------|---------------------------------|
| Solid (Lyophilized) | -20°C / -80°C | > 2 Years | Low (if kept dry) |
| Anhydrous DMSO | -80°C | 6–12 Months | Medium (Hygroscopic) |
| Anhydrous DMSO | +4°C | < 2 Weeks | High (Hydrolysis) |
| Water/PBS | -20°C | DO NOT STORE | Extreme (Hydrolysis) |
| Ethanol | -20°C | 1–3 Months | Medium (Transesterification) |

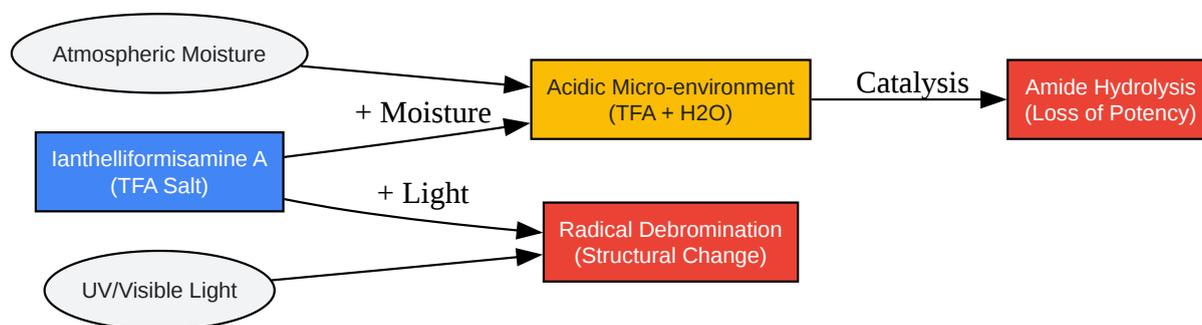
Figure 1: Storage Decision Logic



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Caption: Workflow for maximizing shelf-life upon receipt of the compound.

Figure 2: Degradation Pathways[1]



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Caption: Primary degradation mechanisms driven by moisture (hydrolysis) and light (debromination).[1]

References

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